

Field Application Techniques for TFM Piscicide: Application Notes and Protocols

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Compound of Interest

Compound Name: 844-TFM

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This document provides detailed application notes and protocols for the field application of the piscicide 3-trifluoromethyl-4-nitrophenol (TFM). TFM is a critical tool in the control of invasive sea lamprey (*Petromyzon marinus*) populations, particularly in the Great Lakes basin.^{[1][2][3]} These guidelines are intended to ensure safe and effective application, minimizing impacts on non-target organisms and the environment.

Introduction to TFM Application

TFM is a selective piscicide that is most effective against larval sea lampreys in their nursery stream habitats.^{[1][4]} Its toxicity is highly dependent on the chemical and physical properties of the water, particularly pH and alkalinity.^{[2][5]} Therefore, precise calculation of application rates and careful monitoring are essential for successful and environmentally sound treatments.

Formulations

TFM is available in two primary formulations for field application:

- **Liquid Formulation:** A water-soluble concentrate of the sodium salt of TFM, typically containing 35% active ingredient.^[6] This is the most common formulation used for treating larger streams and rivers.
- **Solid Bar Formulation:** A slow-release bar designed for treating small tributaries and backwaters.^{[7][8]} The bars are formulated to release TFM over an extended period, ensuring

a lethal concentration is maintained.^{[7][8]}

Data Presentation: TFM Application Parameters

The following tables summarize key quantitative data for the field application of TFM. These values are derived from established protocols and scientific literature and are critical for planning and executing a successful treatment.

Table 2.1: TFM Minimum Lethal Concentration (MLC) for Sea Lamprey Larvae Based on Water Chemistry

The Minimum Lethal Concentration (MLC) required to achieve 99.9% mortality of sea lamprey larvae is determined by the pH and total alkalinity of the stream water.^{[1][2][9]} The following table provides estimated MLCs based on the pH/alkalinity prediction model.^{[1][2]}

pH	Total Alkalinity (mg/L as CaCO ₃)	Estimated TFM MLC (mg/L)
6.5	50	2.0
7.0	50	3.0
7.5	50	4.5
8.0	50	6.5
6.5	100	3.0
7.0	100	4.5
7.5	100	6.0
8.0	100	8.0
6.5	150	4.0
7.0	150	5.5
7.5	150	7.5
8.0	150	9.5
6.5	200	5.0
7.0	200	7.0
7.5	200	9.0
8.0	200	11.0

Note: This table provides estimates. On-site bioassays are recommended to determine the precise MLC for each treatment.

Table 2.2: TFM and Bayluscide Mixture Ratios

To reduce the amount of TFM required and to mitigate impacts on certain non-target species, TFM is often used in combination with Bayluscide (niclosamide).^{[8][10]}

Component	Formulation	Maximum Mixing Ratio (by weight of active ingredient)
TFM	Liquid Concentrate	98%
Bayluscide	Wettable Powder or Emulsifiable Concentrate	2%

Note: The addition of Bayluscide can significantly increase the toxicity of the mixture to sea lamprey larvae, allowing for a reduction in the overall amount of TFM used.[\[8\]](#)[\[10\]](#)

Experimental Protocols

The following protocols outline the key procedures for the field application of TFM. These are based on the Standard Operating Procedures developed by the Great Lakes Fishery Commission and the U.S. Fish and Wildlife Service.[\[11\]](#)

Pre-Treatment Site Assessment and Parameter Measurement

Objective: To determine the appropriate TFM concentration and application strategy for a given stream.

Materials:

- Water quality meter (pH, conductivity, temperature)
- Digital titrator for alkalinity measurement
- Stream flow meter
- GPS unit
- Sample bottles

Procedure:

- **Site Selection:** Identify and delineate the treatment area, including all potential sources of dilution and areas where sea lamprey larvae are present.
- **Water Chemistry Analysis:**
 - Collect water samples from representative locations throughout the treatment area.
 - Measure and record the pH, conductivity, and temperature at each location.
 - Determine the total alkalinity of the water samples using a digital titrator.
- **Stream Discharge Measurement:**
 - Measure the stream discharge (flow rate) at the proposed application site and at key downstream locations.
 - Use the mean-section method to calculate discharge, measuring water velocity and depth at multiple points across the stream transect.^[7]
- **TFM Concentration Determination:**
 - Using the measured pH and alkalinity values, consult the TFM Minimum Lethal Concentration (MLC) prediction charts or model to determine the target TFM concentration.^{[1][2]}
 - Conduct on-site bioassays with larval sea lampreys and non-target fish species to confirm the MLC and determine the maximum allowable concentration that will not cause undue harm to non-target organisms.

TFM Application Rate Calculation

Objective: To calculate the precise amount of TFM liquid formulation required for the treatment.

Formula:

Procedure:

- Obtain the stream discharge in cubic meters per second (m^3/s) from the pre-treatment assessment.
- Determine the target TFM concentration in milligrams per liter (mg/L) from the MLC prediction model and bioassays.
- Use the concentration of the TFM formulation being used (typically 35% active ingredient, which is equivalent to 350 g/L).
- Calculate the required application rate in liters per hour (L/hr).

TFM Application and Monitoring

Objective: To apply TFM to the stream at the calculated rate and monitor its concentration to ensure it remains within the target range.

Materials:

- Calibrated metering pump
- TFM liquid formulation
- Spectrophotometer or colorimeter for TFM analysis
- Reagents for TFM analysis (e.g., sodium tetraborate buffer)
- Personal Protective Equipment (PPE)

Procedure:

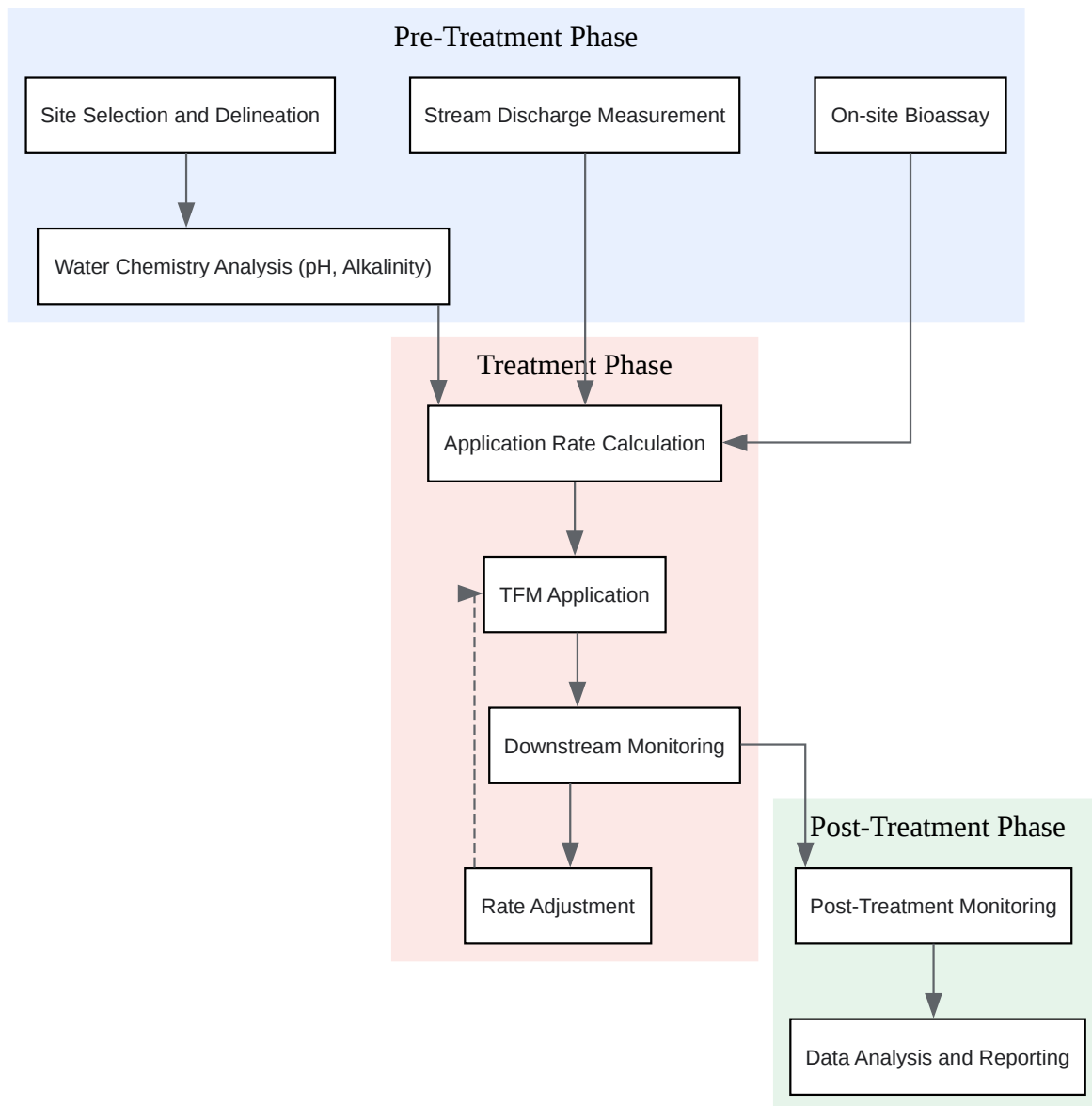
- **Pump Setup and Calibration:** Set up the metering pump at the application site and calibrate it to deliver the calculated application rate.
- **TFM Application:** Begin pumping the TFM solution into the stream at a point that ensures rapid and complete mixing.
- **Downstream Monitoring:**
 - Establish monitoring stations at various points downstream from the application site.

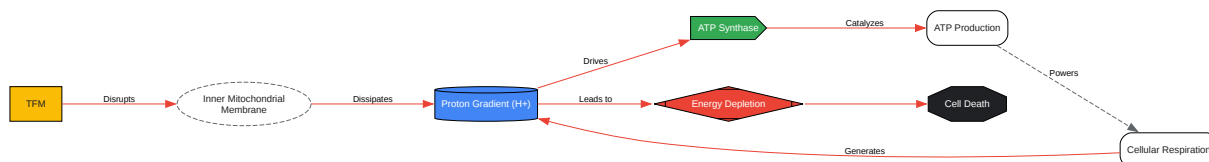
- Collect water samples at regular intervals.
- Analyze the TFM concentration in the water samples using a spectrophotometer.[\[12\]](#)[\[13\]](#)
The absorbance of the sample is measured and compared to a standard curve to determine the TFM concentration.[\[12\]](#)[\[13\]](#)
- Rate Adjustment: Adjust the application rate as necessary based on the downstream monitoring results to maintain the TFM concentration within the target range. Factors such as changes in stream flow can necessitate adjustments.

Mandatory Visualizations

TFM Application Workflow

The following diagram illustrates the general workflow for a TFM field application.





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